

Essential Safety and Logistical Information for Handling IIIM-290

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IIIM-290

Cat. No.: B15585933

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Disclaimer: No official Safety Data Sheet (SDS) for **IIIM-290** is publicly available. This guide is based on the compound's classification as a potent, orally bioavailable cyclin-dependent kinase (CDK) inhibitor and general best practices for handling potent pharmaceutical compounds in a research setting.[1][2][3] It is crucial to supplement this information with a thorough internal risk assessment before commencing any work.

IIIM-290 is a semi-synthetic derivative of the natural product rohitukine and has been identified as a potent inhibitor of Cdk-9, showing efficacy in various cancer models.[4][5][6][7] As a potent compound designed to have a pharmacological effect, it should be handled with extreme care to avoid occupational exposure.[2][3]

Potential Hazards

As a member of the cyclin-dependent kinase inhibitor class, **IIIM-290** may pose several health risks. The FDA has issued warnings for the CDK 4/6 inhibitor class regarding the potential for rare but severe lung inflammation (interstitial lung disease/pneumonitis).[8] Other known side effects of CDK inhibitors include neutropenia, leukopenia, anemia, and fatigue.[9] While one preclinical study noted that **IIIM-290** was not found to be mutagenic, genotoxic, or cardiotoxic, all potent compounds should be handled as potentially hazardous.[5]

Personal Protective Equipment (PPE)

A risk-based approach should be taken when selecting PPE for handling **IIIM-290**. The following table summarizes recommended PPE for different laboratory activities involving potent compounds.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a certified fume hood- Disposable solid-front lab coat with tight-fitting cuffs- Double gloves (e.g., nitrile)- Disposable sleeves- Safety glasses or goggles	High risk of aerosolization and inhalation of a potent powder. Full respiratory protection is critical. Double gloving provides an additional barrier. [1]
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills still exists. [1]
General Laboratory Handling	- Lab coat- Safety glasses- Chemical-resistant gloves (e.g., nitrile)	Standard laboratory practice to prevent skin and eye contact.

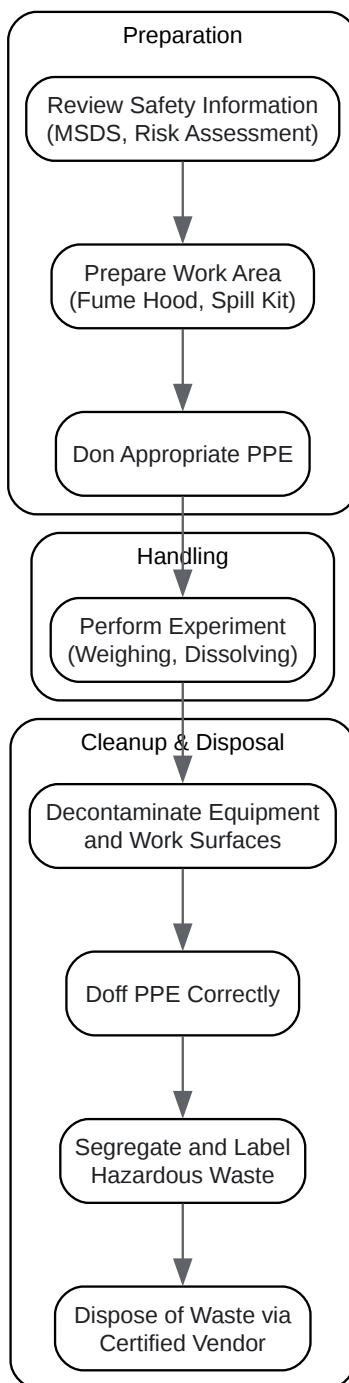
Operational and Disposal Plans

A clear and detailed plan for the handling and disposal of **IIIM-290** is essential to ensure the safety of all laboratory personnel and to prevent environmental contamination.

Experimental Workflow

The following diagram illustrates a general workflow for handling **IIIM-290** in a research setting, from preparation to disposal.

Experimental Workflow for Handling IIIM-290

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